

Introduction: The Strategic Value of Fluorinated Building Blocks

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Compound of Interest

Compound Name: *1-Chloro-3,4-difluorobenzene*

CAS No.: 696-02-6

Cat. No.: B1582247

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In the landscape of modern medicinal chemistry and materials science, the strategic incorporation of fluorine atoms into organic molecules is a cornerstone of rational design. Fluorinated compounds often exhibit enhanced metabolic stability, increased binding affinity, and modified pharmacokinetic profiles.[1][2] Among the vast arsenal of fluorinated synthons, **1-Chloro-3,4-difluorobenzene** (CAS No. 696-02-6) emerges as a particularly versatile and valuable intermediate.[3][4]

This guide, prepared for researchers, scientists, and drug development professionals, provides a comprehensive technical overview of **1-Chloro-3,4-difluorobenzene**. We will move beyond a simple recitation of facts to explore the causality behind its application, provide field-proven protocols for its synthesis and purification, and detail its commercial availability. The unique substitution pattern of this molecule—a chlorine atom ortho to a fluorine and meta to another—provides a synthetically powerful handle. The chlorine is amenable to various transformations, such as nucleophilic aromatic substitution or cross-coupling reactions, while the difluorinated ring system acts as a bioisostere for other groups, influencing the electronic and conformational properties of the final product.[5][6]

Section 1: Commercial Availability & Procurement Strategy

The success of any synthetic campaign begins with high-quality, well-characterized starting materials. **1-Chloro-3,4-difluorobenzene** is readily available from numerous chemical suppliers in research to bulk quantities. However, procurement requires diligence beyond simply matching a catalog number. Isomeric purity is a critical parameter, as contamination with other chlorodifluorobenzene isomers can lead to inseparable impurities in downstream products.

As a Senior Application Scientist, my recommendation is to always request a lot-specific Certificate of Analysis (CoA) and verify the purity (typically $\geq 98\%$ by GC) and identity upon receipt using in-house analytical methods.[3]

Table 1: Commercial Supplier Specifications for **1-Chloro-3,4-difluorobenzene**



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Section 2: Physicochemical & Spectroscopic Profile

A thorough understanding of a reagent's physical and spectral properties is fundamental to its effective use. These data inform reaction setup, monitoring, and product characterization.

Table 2: Key Physicochemical Properties of **1-Chloro-3,4-difluorobenzene**



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For identity confirmation, spectroscopic analysis is non-negotiable. The ^{13}C NMR spectrum is particularly informative for confirming the substitution pattern.[11] Mass spectrometry will show a characteristic isotopic pattern for the single chlorine atom.

Section 3: Laboratory-Scale Synthesis Protocol

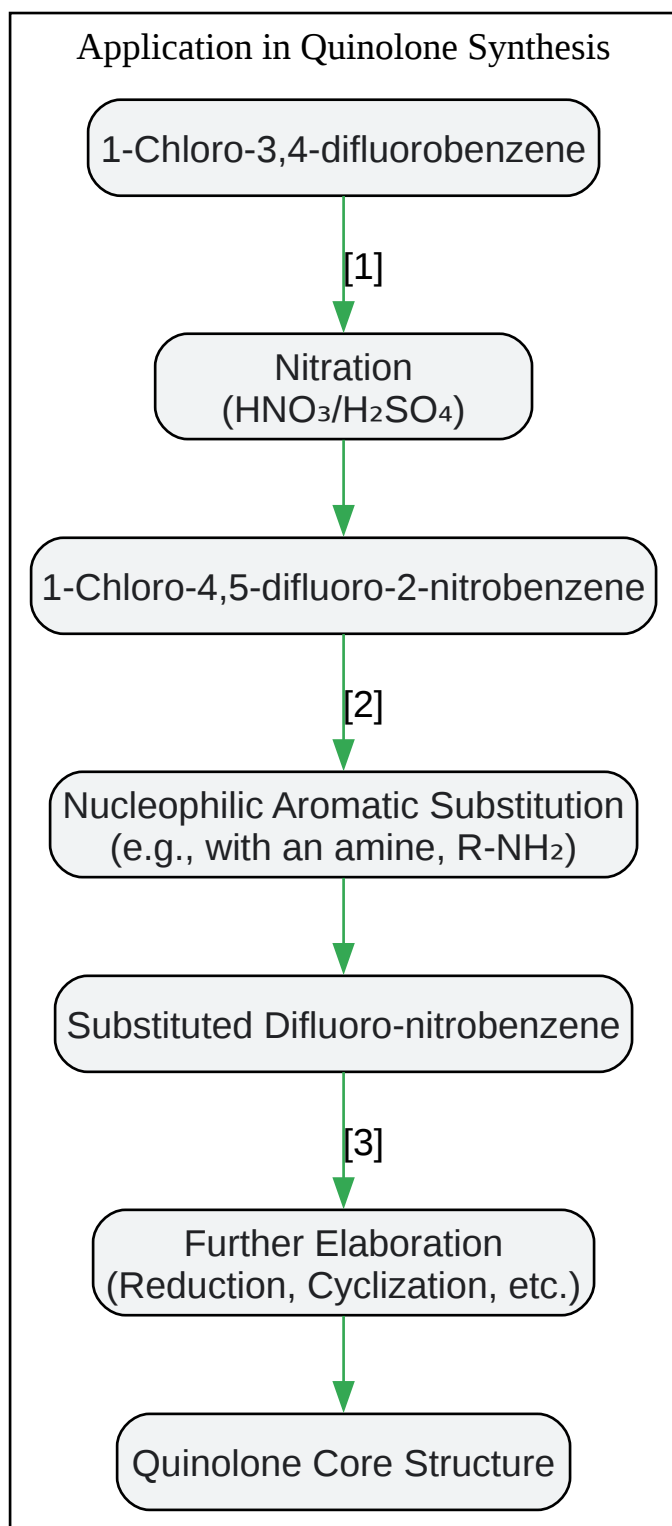
While commercially available, situations may arise requiring in-house synthesis. The preparation of **1-chloro-3,4-difluorobenzene** is most reliably achieved via a process involving the diazotization of a suitable aniline precursor, a variant of the classic Balz-Schiemann reaction.[12] A robust method starts from the readily available 5-chloro-2-fluoroaniline.[12][13] This multi-step process is advantageous as it builds the required functionality methodically, ensuring high regiochemical purity.



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Caption: Role of **1-Chloro-3,4-difluorobenzene** in drug synthesis.

In a representative pathway:

- Nitration: The benzene ring is first activated by nitration, typically directed by the existing substituents to yield 1-chloro-4,5-difluoro-2-nitrobenzene. [8][10]2. Nucleophilic Aromatic Substitution (S_NAr): The newly introduced nitro group strongly activates the chlorine atom for S_NAr . This allows for the introduction of various side chains, a key step in building molecular diversity.
- Elaboration: Subsequent steps, such as reduction of the nitro group followed by cyclization, complete the formation of the core quinolone scaffold.

Section 6: Safety & Handling

As with any laboratory chemical, proper handling of **1-Chloro-3,4-difluorobenzene** is paramount. It is a flammable liquid and can cause irritation. [14][15] Table 3: GHS Hazard and Precautionary Statements



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- Always handle in a well-ventilated chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, flame-retardant lab coat, and chemical-resistant gloves. [15]* Store in a tightly sealed container in a cool, dry, well-ventilated area away from ignition sources. [15][17]* Ground and bond containers when transferring material to prevent static discharge. [15]

Conclusion

1-Chloro-3,4-difluorobenzene is more than just a catalog chemical; it is a strategic tool for molecular design. Its commercial availability, coupled with well-established synthetic routes, makes it accessible for a wide range of applications. By understanding its properties, exercising diligence in its procurement, and mastering its reactivity, researchers in drug discovery and materials science can effectively leverage this building block to construct novel molecules with enhanced function and performance.

References

- Moore, J. A. (2003). A Convenient Synthesis of High-Purity 1-Chloro-2,6-difluorobenzene. Organic Process Research & Development. Retrieved from [\[Link\]](#)
- Doyle, M. P., & Bryker, W. J. (1991). Process for preparation of 1,2,4-trifluorobenzene and **1-chloro-3,4-difluorobenzene**. (Patent No. WO1991016287A1). Google Patents.
- Ningbo Innopharmchem Co., Ltd. (n.d.). Exploring 1-Chloro-3-Fluorobenzene: Properties and Applications. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Benzene, 1-chloro-3,5-difluoro-. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- F. Hoffmann-La Roche AG. (1991). Process for preparing chloro-difluorobenzene. (Patent No. WO1991013847A1). Google Patents.
- PubChem. (n.d.). 1-Chloro-3-fluorobenzene. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- ChemBK. (n.d.). 1-Chloro-3,4-difluorobenzene. Retrieved from [\[Link\]](#)
- Chongqing Chemdad Co., Ltd. (n.d.). **1-Chloro-3,4-difluorobenzene**. Retrieved from [\[Link\]](#)
- ResearchGate. (2003). A Convenient Synthesis of High-Purity 1-Chloro-2,6-difluorobenzene. Retrieved from [\[Link\]](#)
- G., S., et al. (2021). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PubMed Central. Retrieved from [\[Link\]](#)

- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Role of 1,4-Difluorobenzene in Modern Chemical Manufacturing. Retrieved from [[Link](#)]
- JMU Scholarly Commons. (n.d.). The synthesis of 1,3-Difluoro-2-methyl-4-phenylbenzene from a one-pot reaction of Difluorocarbene and 1-Phenyl. Retrieved from [[Link](#)]

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Sources

1. nbinno.com [nbinno.com]
2. commons.lib.jmu.edu [commons.lib.jmu.edu]
3. chemimpex.com [chemimpex.com]
4. chemimpex.com [chemimpex.com]
5. innospk.com [innospk.com]
6. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
7. 1-Chloro-3,4-difluorobenzene 98.0+%, TCI America 5 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
8. 1-Chloro-3,4-difluorobenzene | 696-02-6 [chemicalbook.com]
9. chembk.com [chembk.com]
10. 1-Chloro-3,4-difluorobenzene Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
11. 1-Chloro-3,4-difluorobenzene(696-02-6) ¹³C NMR spectrum [chemicalbook.com]
12. WO1991013847A1 - Process for preparing chloro-difluorobenzene - Google Patents [patents.google.com]
13. WO1991016287A1 - Process for preparation of 1,2,4-trifluorobenzene and 1-chloro-3,4-difluorobenzene - Google Patents [patents.google.com]
14. synquestlabs.com [synquestlabs.com]
15. fishersci.com [fishersci.com]

- [16. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [17. echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
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